

# Proper Disposal of Diisopropanolamine: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diisopropanolamine

Cat. No.: B056660

[Get Quote](#)

For immediate release: This document provides essential safety and logistical information for the proper disposal of **diisopropanolamine** (DIPA), ensuring the safety of laboratory personnel and compliance with environmental regulations. This guide is intended for researchers, scientists, and drug development professionals who handle this chemical.

## Immediate Safety and Handling Precautions

**Diisopropanolamine** is a combustible substance that can cause serious eye irritation.[1] In case of exposure, immediate and thorough rinsing with water is crucial.[2][3][4] Always handle DIPA in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles with side protection, chemical-resistant gloves, and protective clothing.[1][2] Facilities should be equipped with an eyewash station and a safety shower.[2]

Upon heating or burning, DIPA can decompose and produce toxic nitrogen oxide gases.[3][5] It is a medium-strong base and reacts with strong acids and violently with strong oxidants, which can create a fire and explosion hazard.[3][5] Therefore, it must be stored away from incompatible materials such as strong acids, strong oxidizing agents, acid anhydrides, acid chlorides, and isocyanates.[3][4][5] Store the chemical in a cool, dry, well-ventilated area in a tightly closed container.[2][3][5]

## Step-by-Step Disposal Procedure

The proper disposal of **diisopropanolamine** is critical to ensure safety and environmental protection. The following steps provide a clear workflow for its disposal.

- Waste Identification and Classification:
  - Chemical waste generators are responsible for determining if the discarded chemical is classified as hazardous waste.[4]
  - Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[4] **Diisopropanolamine** and its container must be disposed of as hazardous waste.[6]
- Collection and Storage of Waste:
  - Collect waste **diisopropanolamine** in a suitable, clean, dry, and properly labeled, closed container.[2]
  - Store the waste container in a designated, well-ventilated area, away from incompatible materials.
- Accidental Spill Management:
  - In the event of a spill, immediately clean it up, observing all safety precautions.[2]
  - For liquid spills, absorb with an inert material such as sand, diatomaceous earth, or a universal binding agent.[6][1]
  - For solid spills, moisten the material with water to prevent dusting before transferring it to a suitable container.[5][7]
  - Ensure the affected area is well-ventilated.[6][1]
  - Wash all contaminated surfaces with a strong soap and water solution.[7]
  - Contaminated clothing and absorbent materials should be sealed in a vapor-tight plastic bag for disposal.[7]
  - Avoid runoff into storm sewers and ditches that lead to waterways.[2]
- Final Disposal:

- Dispose of the waste container's contents in accordance with all applicable local, regional, national, and international regulations.[6]
- Do not empty into drains.[6]
- Engage a licensed chemical waste disposal company to handle the final disposal.

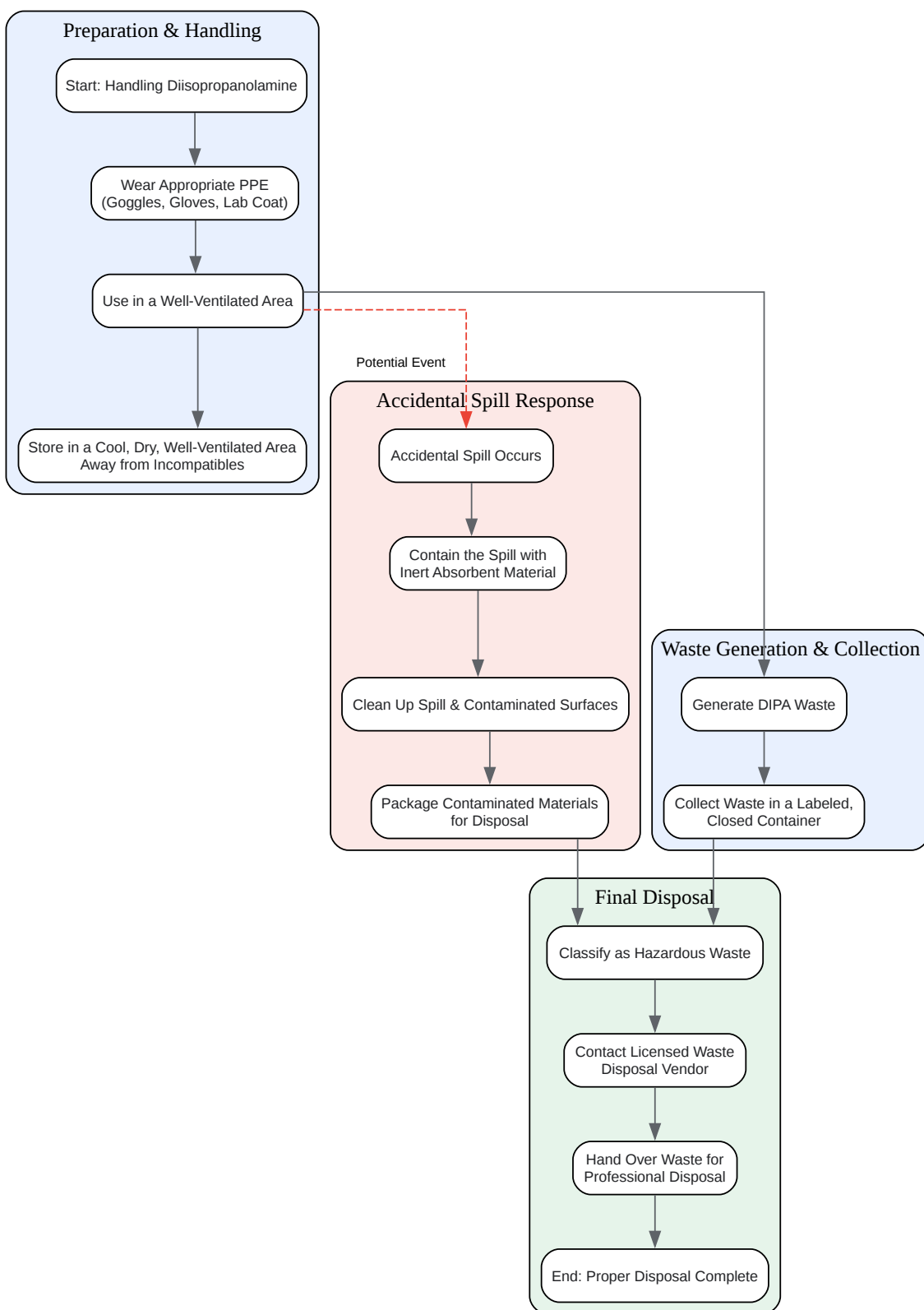
## Quantitative Data Summary

The following table summarizes key quantitative data for **diisopropanolamine**, primarily sourced from safety data sheets.

| Property                 | Value                   |
|--------------------------|-------------------------|
| Flash Point              | 126 °C / 258.8 °F[2][4] |
| Autoignition Temperature | 370 °C / 698 °F[2][4]   |
| Lower Explosion Limit    | 1.10%[4]                |
| Upper Explosion Limit    | 5.40%[4]                |
| Water Solubility         | 870 g/L (at 20°C)[2]    |
| Oral LD50 (rat)          | 4765 mg/kg[2]           |

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **diisopropanolamine**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. carlroth.com [carlroth.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. echemi.com [echemi.com]
- 4. fishersci.com [fishersci.com]
- 5. ICSC 0493 - DIISOPROPANOLAMINE [inchem.org]
- 6. carlroth.com [carlroth.com]
- 7. DIISOPROPANOLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Proper Disposal of Diisopropanolamine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056660#diisopropanolamine-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)